Application Note: Trace Analysis of Solvent Orange 17 (Sudan III) in Environmental Matrices

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Compound of Interest

Compound Name:	*Solvent Orange 17*
CAS No.:	*33014-42-5*
Cat. No.:	*B1514486*

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Executive Summary

Solvent Orange 17 (CAS: 85-86-9), commonly known as Sudan III, is a lysochrome (fat-soluble) diazo dye used industrially in coloring solvents, waxes, and polishes.[1] While historically associated with food adulteration scandals, its persistence in environmental matrices (wastewater effluents, sediment, and soil) poses significant ecological risks due to its potential carcinogenicity and bioaccumulative properties (

).

This Application Note provides a rigorous, field-validated workflow for the detection of **Solvent Orange 17**. We present a dual-method approach: a cost-effective HPLC-UV protocol for routine screening and a high-sensitivity LC-MS/MS protocol for trace quantification (< 1.0 ng/L) and legal confirmation.[1]

Physicochemical Profile & Analytical Implications

Understanding the molecule is the first step to successful extraction. **Solvent Orange 17** is highly lipophilic; therefore, standard aqueous handling will result in analyte loss to container

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walls.

Property	Value	Analytical Implication
Molecular Formula		Nitrogen-rich; amenable to ESI(+) ionization.[1]
Molecular Weight	352.39 g/mol	Precursor ion observed at m/z 353.[1]2.
Log P (Octanol/Water)	~5.7	Extreme hydrophobicity.[1] Requires organic solvents for extraction; 100% aqueous mobile phases must be avoided to prevent column collapse.[1]
	507 nm	Strong absorbance in the visible red/orange region.
Solubility	Soluble in chloroform, glacial acetic acid; insoluble in water.	Glassware must be rinsed with acetone/hexane to prevent carryover.[1]

Sample Preparation Protocols

Note: The primary source of error in Sudan III analysis is poor recovery due to matrix binding. The following protocols utilize specific cleanup steps to disrupt these interactions.

Protocol A: Aqueous Samples (Surface Water/Wastewater)

Method: Solid Phase Extraction (SPE) Target Concentration: 1.0 - 500 ng/L[1]

- Pre-treatment: Filter 500 mL of water sample through a 0.7 µm glass fiber filter (GFF) to remove suspended solids.

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- Critical Step: Add 5% methanol (v/v) to the filtrate to prevent Sudan III from adsorbing to the glass container during processing.

- SPE Conditioning: Use a Polymeric Reversed-Phase Cartridge (e.g., Oasis HLB or Strata-X, 60 mg/3 cc).[1]
  - Wash with 3 mL Methanol.[1]
  - Equilibrate with 3 mL Milli-Q water.[1]
- Loading: Pass the sample through the cartridge at a flow rate of < 5 mL/min.
- Washing: Wash with 2 mL of 50% Methanol/Water. (Removes polar interferences without eluting the lipophilic dye).[1]
- Elution: Elute with 2 × 2 mL of Acetone:Acetonitrile (1:1).
- Concentration: Evaporate to dryness under a gentle stream of Nitrogen (

) at 40°C. Reconstitute in 500 µL of Acetonitrile (ACN).

Protocol B: Solid Matrices (Soil/Sediment)

Method: Ultrasonic-Assisted Extraction (UAE) followed by Silica Cleanup Target Concentration: > 1.0 µg/kg[1]

- Extraction: Weigh 5.0 g of homogenized soil into a centrifuge tube.
- Solvent Addition: Add 10 mL of Acetonitrile.
  - Why Acetonitrile? It precipitates proteins and extracts polar/non-polar compounds efficiently while being compatible with LC-MS.[1]
- Agitation: Vortex for 1 min, then sonicate for 20 mins at room temperature.
- Separation: Centrifuge at 4000 rpm for 10 mins. Collect supernatant.
- Cleanup (Mandatory for Soil): Pass supernatant through a silica gel SPE cartridge or a Florisil column to remove humic acids and polar pigments.[1] Elute with Hexane:Acetone

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(90:10).[1][2]

- Reconstitution: Evaporate and reconstitute in 100% ACN.

Instrumental Analysis

Method 1: HPLC-UV/Vis (Screening)

Best for: Routine monitoring of industrial effluents where concentrations are > 50 µg/L.[1]

- Column: C18 Reverse Phase (e.g., 150 mm × 4.6 mm, 5 µm).
- Mobile Phase: Isocratic elution.[1]
  - Acetonitrile: 85%
  - Water (0.1% Formic Acid): 15%[1]
- Flow Rate: 1.0 mL/min.[1][3]
- Detection: UV-Vis at 507 nm.[1]
- Retention Time: ~5.5 - 7.0 min (depending on column dimensions).[1]

Method 2: LC-MS/MS (Confirmatory & Trace)

Best for: Environmental compliance, complex matrices, and trace analysis.

- Ionization: Electrospray Ionization (ESI) in Positive (+) Mode.[1]
- Column: C18 High-Resolution (e.g., 2.1 × 100 mm, 1.7 µm).[1]
- Mobile Phase:
  - A: 0.1% Formic Acid in Water.[1]
  - B: 0.1% Formic Acid in Acetonitrile.[1]
  - Gradient: 50% B to 100% B over 8 mins.

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- Mass Transitions (MRM):

Analyte	Precursor Ion ( )	Product Ion 1 (Quant)	Collision Energy (eV)	Product Ion 2 (Qual)	Collision Energy (eV)
Sudan III	353.2	197.1	26	156.0	24
Sudan I-d5 (IS)	253.1	93.1	20	--	--

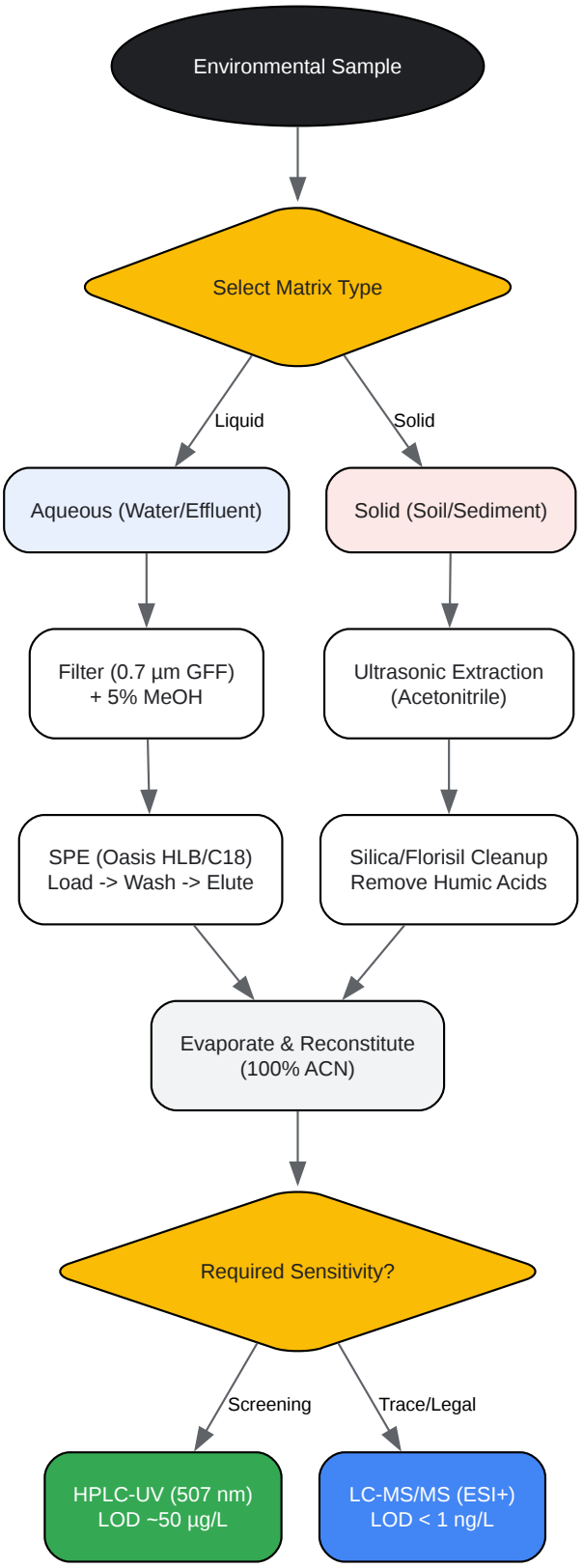
- Mechanistic Insight: The transition 353.2

  197.1 corresponds to the cleavage of the azo bond, a characteristic fragmentation pathway for azo dyes, providing high specificity against matrix noise.

Workflow Visualization

The following diagram illustrates the decision matrix for sample preparation and analysis.

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Figure 1: Decision tree for **Solvent Orange 17** extraction and analytical method selection.

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Quality Assurance & Self-Validation

To ensure the trustworthiness of your data, every batch must include:

- Internal Standard (IS): Use Sudan I-d5 or Sudan Red G added prior to extraction.[1] This validates the extraction efficiency.[4] Acceptable recovery: 70-120%.[1]
- Solvent Blank: Inject pure Acetonitrile between samples. Sudan III is "sticky" and often causes carryover in the injector port.
- Matrix Match: If analyzing complex soil, prepare calibration curves using a "blank" soil extract to compensate for ion suppression in the MS source.

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